

# Spectroscopic data (NMR, IR, MS) for Pyrocatechol monoglucoside characterization.

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Pyrocatechol monoglucoside

CAS No.: 2400-71-7

Cat. No.: B1151021

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## Characterization of Pyrocatechol Monoglucoside: A Spectroscopic Guide

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This technical guide provides a comprehensive overview of the spectroscopic data essential for the characterization of **pyrocatechol monoglucoside**, a phenolic glycoside. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry, offering a detailed analysis of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside experimental protocols and data visualization.

**Pyrocatechol monoglucoside**, with the chemical formula  $C_{12}H_{16}O_7$ , is a compound of interest due to its potential biological activities.<sup>[1]</sup> Accurate structural elucidation and characterization are paramount for its development and application. This guide presents predicted spectroscopic data based on analogous compounds, providing a robust framework for its identification.

## Spectroscopic Data Summary

The following tables summarize the predicted quantitative spectroscopic data for **pyrocatechol monoglucoside**. These predictions are derived from the analysis of structurally similar compounds, including phenyl- $\beta$ -D-glucopyranoside and salicin.

### NMR Spectroscopy Data

Table 1: Predicted  $^1\text{H}$  NMR (500 MHz,  $\text{D}_2\text{O}$ ) and  $^{13}\text{C}$  NMR (125 MHz,  $\text{D}_2\text{O}$ ) Data for **Pyrocatechol Monoglucoside**

Position	Predicted <sup>13</sup> C Chemical Shift ( $\delta$ , ppm)	Predicted <sup>1</sup> H Chemical Shift ( $\delta$ , ppm)	Predicted <sup>1</sup> H Multiplicity	Predicted <sup>1</sup> H Coupling Constant (J, Hz)
Aglycone (Pyrocatechol)				
C-1'	145.5	-	-	-
C-2'	144.0	-	-	-
C-3'	116.5	6.95	d	8.0
C-4'	122.0	7.10	t	8.0
C-5'	119.0	7.05	t	8.0
C-6'	117.0	7.15	d	8.0
Glycosidic Moiety (Glucose)				
C-1	102.5	5.05	d	7.5
C-2	74.0	3.55	t	8.5
C-3	76.5	3.65	t	9.0
C-4	70.5	3.50	t	9.0
C-5	77.0	3.60	m	-
C-6a	61.5	3.90	dd	12.0, 2.5
C-6b	3.75	dd	12.0, 5.5	

## IR Spectroscopy Data

Table 2: Predicted IR Absorption Bands for **Pyrocatechol Monoglucoside**

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
3500 - 3200	Broad, Strong	O-H stretching (phenolic and alcoholic)
3100 - 3000	Medium	Aromatic C-H stretching
2950 - 2850	Medium	Aliphatic C-H stretching
1600 - 1585	Strong	Aromatic C=C stretching
1500 - 1400	Strong	Aromatic C=C stretching
1260 - 1000	Strong	C-O stretching (aryl ether and alcohol)
900 - 675	Medium	Aromatic C-H out-of-plane bending

## Mass Spectrometry Data

Table 3: Predicted Mass Spectrometry Data for **Pyrocatechol Monoglucoside**

Ionization Mode	Mass-to-Charge Ratio (m/z)	Ion
ESI+	295.0896	[M+Na] <sup>+</sup>
ESI+	273.0974	[M+H] <sup>+</sup>
ESI-	271.0823	[M-H] <sup>-</sup>
ESI-	109.0295	[Aglycone-H] <sup>-</sup>

## Experimental Protocols

Detailed methodologies for the spectroscopic analysis of **pyrocatechol monoglucoside** are provided below.

## NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **pyrocatechol monoglucoside** in 0.5 mL of deuterium oxide (D<sub>2</sub>O). Transfer the solution to a 5 mm NMR tube.
- Instrumentation: A 500 MHz NMR spectrometer equipped with a cryoprobe.
- <sup>1</sup>H NMR:
  - Pulse Sequence: zg30
  - Number of Scans: 16
  - Acquisition Time: 3.0 s
  - Relaxation Delay: 2.0 s
- <sup>13</sup>C NMR:
  - Pulse Sequence: zgpg30
  - Number of Scans: 1024
  - Acquisition Time: 1.0 s
  - Relaxation Delay: 2.0 s
- 2D NMR (COSY, HSQC, HMBC): Standard pulse sequences are used. For HMBC, a long-range coupling constant (J) of 8 Hz is typically optimal.

## IR Spectroscopy

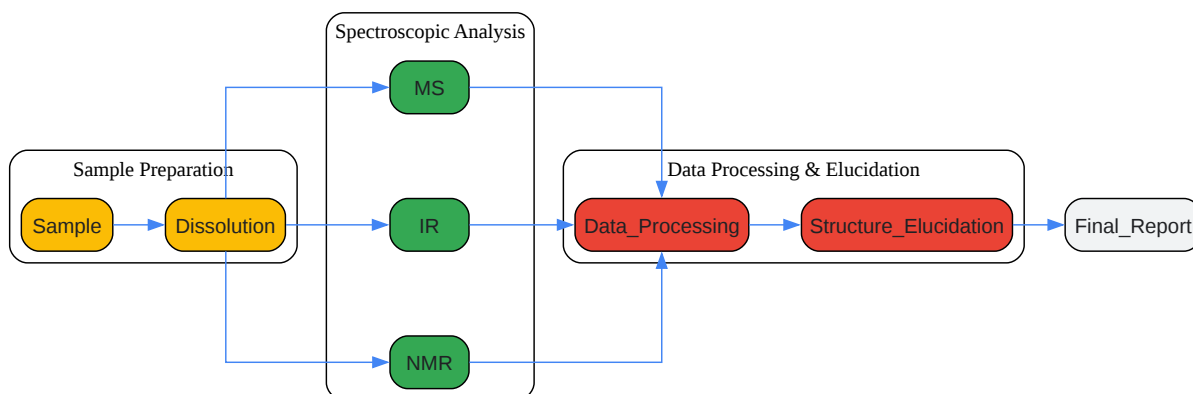
- Sample Preparation: Prepare a KBr pellet by mixing approximately 1 mg of **pyrocatechol monoglucoside** with 100 mg of dry KBr powder and pressing the mixture into a thin disk. Alternatively, a thin film can be prepared by depositing a solution of the compound onto a salt plate (e.g., NaCl or KBr) and allowing the solvent to evaporate.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum from 4000 to 400 cm<sup>-1</sup> with a resolution of 4 cm<sup>-1</sup>.

## Mass Spectrometry

- Sample Preparation: Prepare a 1 mg/mL solution of **pyrocatechol monoglucoside** in a suitable solvent such as methanol or water.
- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) equipped with an electrospray ionization (ESI) source.
- Data Acquisition:
  - Positive Ion Mode: Acquire spectra in the  $m/z$  range of 100-500.
  - Negative Ion Mode: Acquire spectra in the  $m/z$  range of 100-500.
  - Tandem MS (MS/MS): Perform fragmentation of the parent ion to aid in structural elucidation.

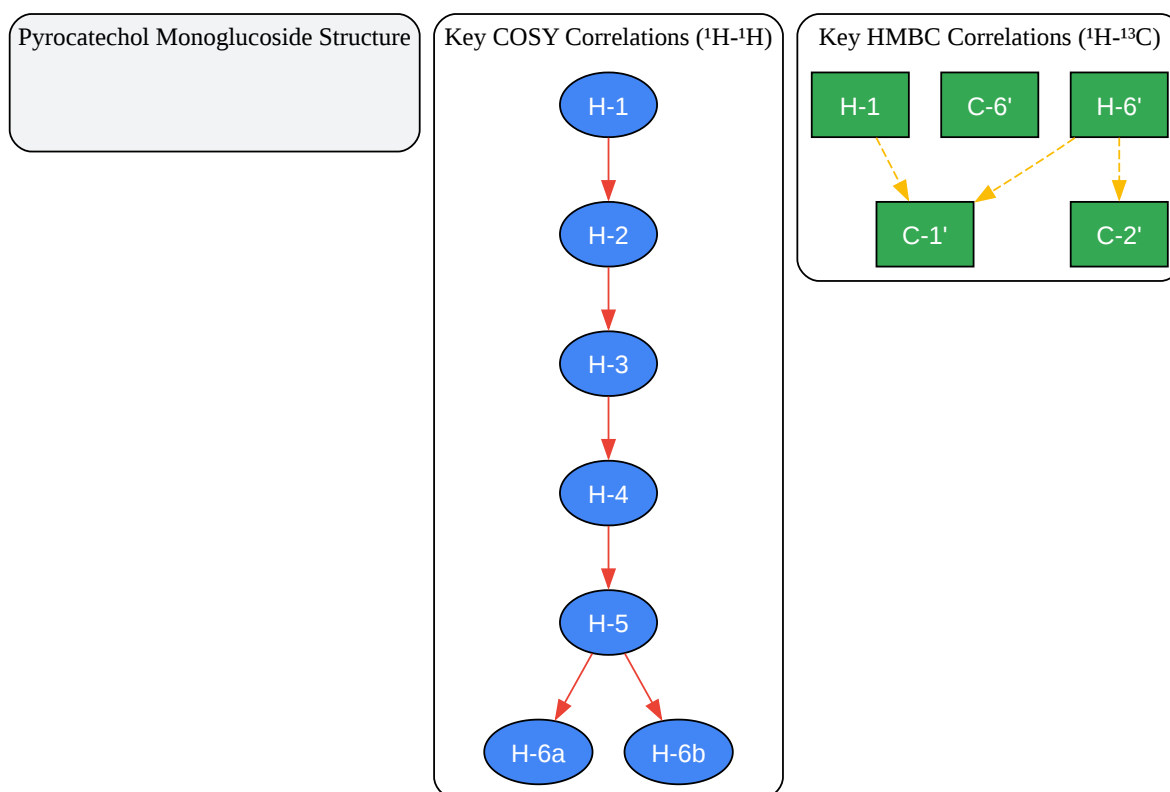
## Data Visualization

The following diagrams, generated using Graphviz, illustrate key experimental workflows and structural relationships.



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*General workflow for spectroscopic analysis.*



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*Key NMR correlations for structure elucidation.*

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## References

- [1. PHENYL-BETA-D-GLUCOPYRANOSIDE\(1464-44-4\) IR Spectrum \[chemicalbook.com\]](#)
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